

# Solubility of C.I. Direct Blue 75 in water and organic solvents

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## Compound of Interest

Compound Name: C.I. Direct blue 75

Cat. No.: B1582028

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## An In-depth Technical Guide on the Solubility of C.I. Direct Blue 75

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical compounds is paramount. This guide provides a detailed overview of the solubility of **C.I. Direct Blue 75**, a trisazo dye, in aqueous and organic media. While quantitative solubility data for **C.I. Direct Blue 75** is not readily available in published literature, this document compiles the existing qualitative information and offers comparative data from structurally related direct dyes. Furthermore, a detailed experimental protocol is provided to enable researchers to determine the precise solubility of **C.I. Direct Blue 75** in their own laboratory settings.

## C.I. Direct Blue 75: An Overview

C.I. Name: Direct Blue 75 C.I. Number: 34220 CAS Number: 6428-60-0 Chemical Class:

Trisazo Synonyms: Direct Blue 2GL, Direct Fast Blue 2GL[1]

## Solubility Profile of C.I. Direct Blue 75

**C.I. Direct Blue 75** is consistently reported to be soluble in water.[1][2][3] In contrast, it is described as insoluble in other organic solvents.[1] This solubility characteristic is typical for direct dyes, which are designed to be applied to cellulosic fibers from an aqueous bath.[4][5] The presence of multiple sulfonic acid groups in its molecular structure contributes to its high water solubility.

While precise quantitative solubility values for **C.I. Direct Blue 75** are not specified in the available literature, the following tables provide qualitative information for this dye and quantitative data for other direct blue dyes to serve as a reference.

**Table 1: Qualitative Solubility of C.I. Direct Blue 75**

Solvent	Solubility
Water	Soluble
Organic Solvents	Insoluble

**Table 2: Quantitative Solubility of Other C.I. Direct Blue Dyes in Water**

C.I. Name (Synonym)	C.I. Number	CAS Number	Solubility in Water
Direct Blue 1 (Chicago Sky Blue 6B)	24410	2610-05-1	40 mg/mL
50 g/L (at 80 °C)			
10 mg/mL			
Soluble to 100 mM			
Direct Blue 2	22590	2429-73-4	35 g/L (at 85 °C)[6]
Direct Blue 15	24400	2429-74-5	10-50 mg/mL (at 68 °C)[7]
Direct Blue 86	74180	1330-38-7	40 g/L (at 60 °C), 80 g/L (at 97 °C)

**Table 3: Quantitative Solubility of C.I. Direct Blue 1 in Organic Solvents**

C.I. Name (Synonym)	Solvent	Solubility
Direct Blue 1 (Chicago Sky Blue 6B)	Methyl Cellosolve	10 mg/mL
Ethanol	0.6 mg/mL	

## Experimental Protocol for Determining Dye Solubility

The following is a generalized experimental protocol for the determination of the solubility of a dye such as **C.I. Direct Blue 75** in various solvents. This method is based on the principle of creating a saturated solution and then quantifying the dissolved solute.

Objective: To determine the solubility of **C.I. Direct Blue 75** in a given solvent (e.g., water, ethanol) at a specific temperature.

Materials and Equipment:

- **C.I. Direct Blue 75** powder
- Solvent of interest (e.g., deionized water, ethanol, methanol, acetone)
- Analytical balance
- Volumetric flasks
- Beakers or flasks with stoppers
- Magnetic stirrer and stir bars
- Constant temperature water bath or incubator
- Centrifuge and centrifuge tubes
- Spectrophotometer and cuvettes
- Syringe filters (0.45  $\mu\text{m}$  or smaller)

- Pipettes

#### Procedure:

- Preparation of a Saturated Solution:
  - Add an excess amount of **C.I. Direct Blue 75** powder to a known volume of the solvent in a flask. The amount of dye added should be more than what is expected to dissolve to ensure a saturated solution with visible solid dye remaining.
  - Seal the flask to prevent solvent evaporation.
  - Place the flask in a constant temperature water bath set to the desired temperature.
  - Stir the mixture vigorously using a magnetic stirrer for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solute:
  - After the equilibration period, allow the solution to stand undisturbed in the constant temperature bath for a few hours to let the undissolved solid settle.
  - Carefully withdraw a sample of the supernatant using a pipette. To ensure no solid particles are transferred, it is advisable to use a syringe filter attached to the pipette or to centrifuge the sample and then take the supernatant.
- Quantification of Dissolved Solute:
  - Accurately dilute a known volume of the clear, saturated supernatant with the same solvent to a concentration that falls within the linear range of a spectrophotometric calibration curve.
  - Measure the absorbance of the diluted solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **C.I. Direct Blue 75**.
  - Prepare a series of standard solutions of **C.I. Direct Blue 75** with known concentrations in the same solvent.

- Measure the absorbance of these standard solutions to construct a calibration curve (absorbance vs. concentration).
- Using the calibration curve, determine the concentration of the diluted supernatant.
- Calculate the original concentration of the saturated solution by accounting for the dilution factor. This value represents the solubility of **C.I. Direct Blue 75** in the chosen solvent at that specific temperature.

#### Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Handle dye powders in a well-ventilated area or a fume hood to avoid inhalation.
- Consult the Material Safety Data Sheet (MSDS) for **C.I. Direct Blue 75** for specific handling and disposal instructions.

## Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **C.I. Direct Blue 75**.



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Caption: Experimental workflow for determining dye solubility.

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